

literature review on the biological activities of alpha-Conidendrin

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Compound of Interest

Compound Name: **alpha-Conidendrin**

Cat. No.: **B1669421**

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An In-depth Technical Guide on the Biological Activities of **alpha-Conidendrin**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the current scientific literature on the biological activities of **alpha-Conidendrin**, a lignan with demonstrated pharmacological potential. This document summarizes key findings, presents quantitative data in a structured format, details experimental methodologies, and visualizes complex biological pathways and workflows.

Anticancer Activity

Alpha-Conidendrin has been shown to possess significant anticancer properties, particularly against breast cancer cell lines. Its mechanism of action involves the induction of apoptosis and cell cycle arrest, mediated through the modulation of key signaling pathways.

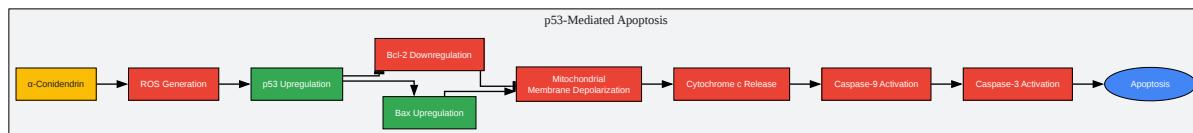
Quantitative Data: Cytotoxicity

The cytotoxic effects of **alpha-Conidendrin** have been evaluated against human breast cancer cell lines, MCF-7 and MDA-MB-231. The half-maximal inhibitory concentration (IC50) values are summarized below.

Cell Line	IC50 (μ M) after 48h	Reference
MCF-7	25.3	[1][2]
MDA-MB-231	28.7	[1][2]

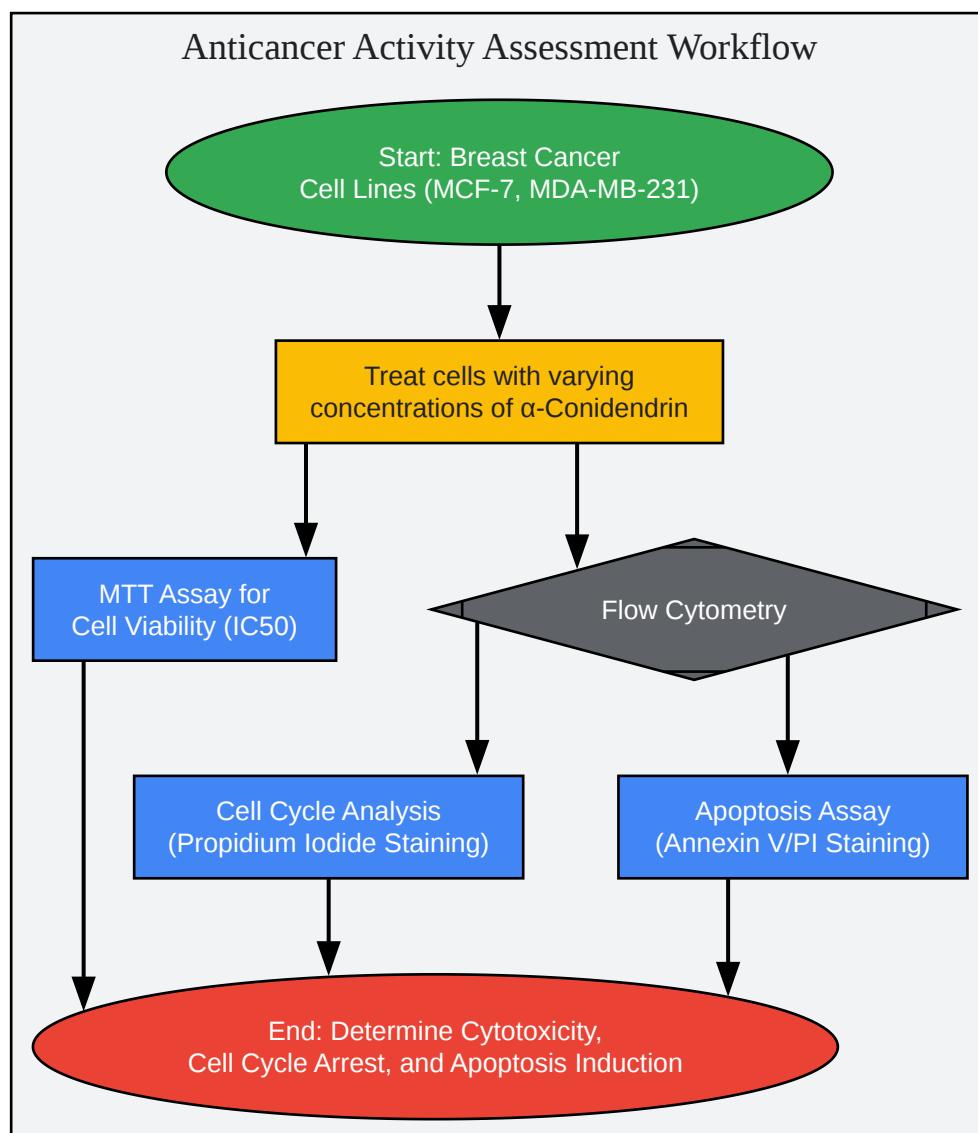
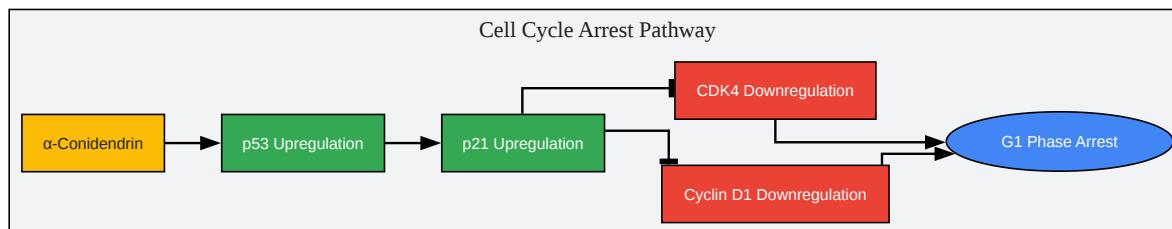
Signaling Pathways in Anticancer Activity

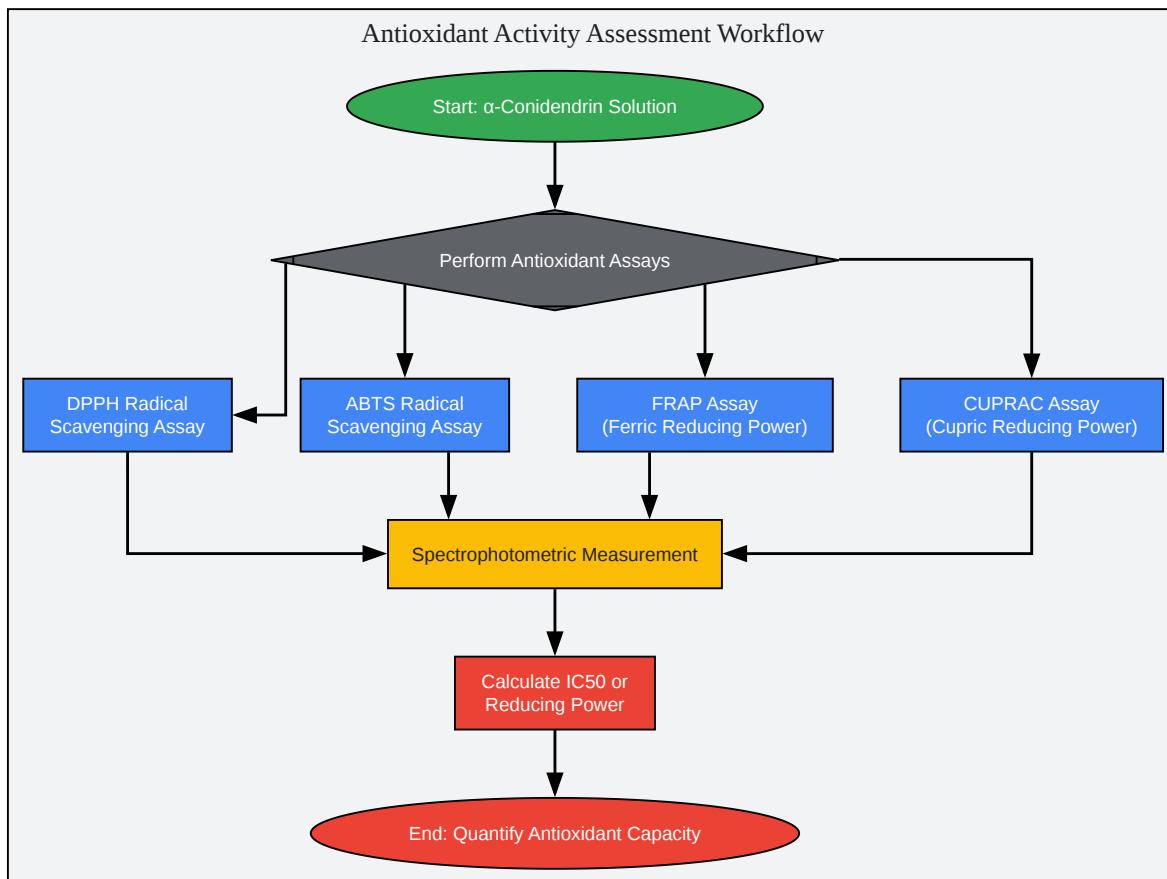
Alpha-Conidendrin exerts its anticancer effects by modulating critical signaling pathways that control cell survival, proliferation, and apoptosis.

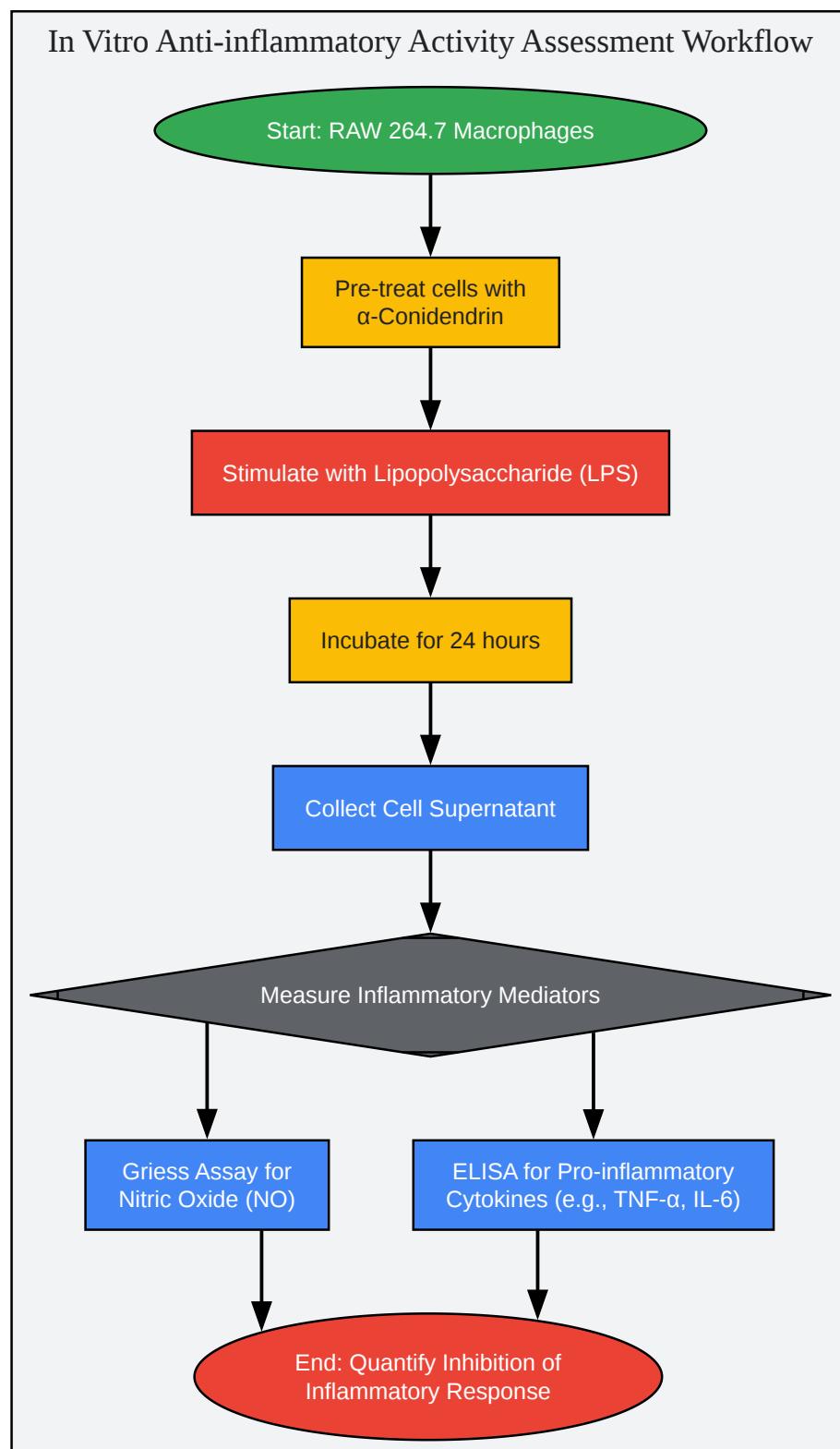


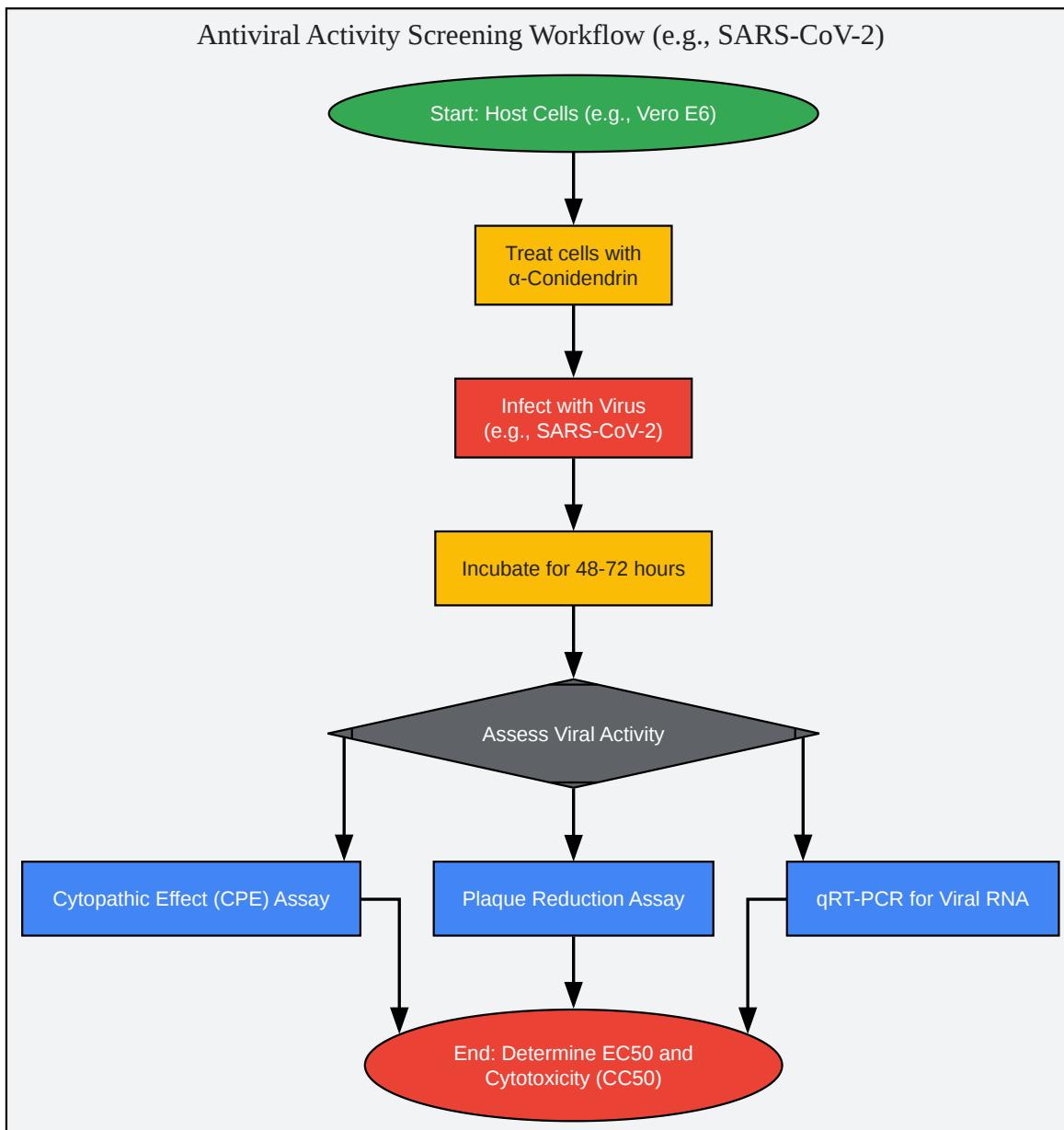
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p53-mediated apoptotic pathway induced by α -Conidendrin.









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References

- 1. The α -dystroglycan N-terminus is a broad-spectrum antiviral agent against SARS-CoV-2 and enveloped viruses - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibition of SARS-CoV-2 by Highly Potent Broad-Spectrum Anti-Coronaviral Tylophorine-Based Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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